

Spectroscopic Characterization of 3-ethyl-2-propyl-1H-indole: A Technical Guide

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Compound of Interest

Compound Name: 3-ethyl-2-propyl-1H-indole

CAS No.: 17901-63-2

Cat. No.: B1528465

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the predicted spectroscopic data for the synthetic indole derivative, **3-ethyl-2-propyl-1H-indole** (CAS No: 17901-63-2). In the absence of experimentally published spectra, this document leverages established principles of nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and infrared (IR) spectroscopy, alongside comparative data from structurally related indole compounds, to offer a robust predictive analysis. This guide is intended to serve as a foundational resource for researchers in the fields of medicinal chemistry, organic synthesis, and drug development, aiding in the identification, characterization, and quality control of this and similar molecular entities.

Introduction: The Significance of Spectroscopic Analysis in Drug Discovery

The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic drugs with a wide array of biological activities. The precise characterization of novel indole derivatives is paramount for establishing structure-activity relationships (SAR), ensuring purity, and meeting regulatory standards. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of a molecule's atomic and electronic structure.

This guide focuses on **3-ethyl-2-propyl-1H-indole**, a disubstituted indole with potential applications in various therapeutic areas. Understanding its spectroscopic properties is a critical first step in its journey from a synthesized compound to a potential drug candidate. The following sections will provide a detailed, predictive analysis of its ^1H NMR, ^{13}C NMR, Mass Spectrometry, and Infrared spectroscopic data.

Molecular Structure and Isomeric Considerations

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic output. The structure of **3-ethyl-2-propyl-1H-indole** is presented below.

Figure 1: Molecular Structure of **3-ethyl-2-propyl-1H-indole**.

Predicted ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms. The predicted ^1H NMR spectrum of **3-ethyl-2-propyl-1H-indole** in a non-polar solvent like CDCl_3 would exhibit distinct signals for the aromatic, alkyl, and N-H protons.

Predicted Chemical Shifts and Coupling Patterns

The predicted chemical shifts (δ) are presented in parts per million (ppm) relative to tetramethylsilane (TMS).

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
N-H	~8.0	Broad singlet	-	1H
H-4, H-7 (Aromatic)	~7.5 - 7.7	Multiplet	~7-8	2H
H-5, H-6 (Aromatic)	~7.0 - 7.2	Multiplet	~7-8	2H
-CH ₂ - (Propyl at C2)	~2.7	Triplet	~7.5	2H
-CH ₂ - (Ethyl at C3)	~2.6	Quartet	~7.5	2H
-CH ₂ - (Propyl at C2)	~1.7	Sextet	~7.5	2H
-CH ₃ (Ethyl at C3)	~1.2	Triplet	~7.5	3H
-CH ₃ (Propyl at C2)	~1.0	Triplet	~7.5	3H

Table 1: Predicted ¹H NMR Data for **3-ethyl-2-propyl-1H-indole**.

Rationale and Interpretation

- N-H Proton:** The indole N-H proton is expected to appear as a broad singlet in the downfield region (~8.0 ppm) due to its acidic nature and potential for hydrogen bonding. Its broadness is a result of quadrupole broadening from the nitrogen atom and exchange with residual water.
- Aromatic Protons:** The four protons on the benzene ring of the indole nucleus will resonate in the aromatic region (~7.0-7.7 ppm). The exact chemical shifts and multiplicities will depend on the electronic effects of the alkyl substituents. Protons H-4 and H-7 are generally more deshielded than H-5 and H-6.

- **Alkyl Protons:** The methylene ($-\text{CH}_2-$) protons of the propyl and ethyl groups attached to the indole ring will be deshielded due to the proximity of the aromatic system. The methylene group of the propyl chain at C2 is predicted to be slightly more downfield than the ethyl group at C3. The terminal methyl ($-\text{CH}_3$) groups will appear in the upfield region, with the propyl methyl resonating at a slightly lower chemical shift than the ethyl methyl. The coupling patterns (triplets, quartets, sextets) arise from spin-spin coupling with adjacent protons, following the $n+1$ rule.

Predicted ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR provides information about the carbon skeleton of a molecule. The predicted ^{13}C NMR spectrum for **3-ethyl-2-propyl-1H-indole** will show distinct signals for each unique carbon atom.

Predicted Chemical Shifts

Carbon Assignment	Predicted Chemical Shift (ppm)
C-2	~138
C-7a	~136
C-3a	~128
C-4	~122
C-6	~120
C-5	~119
C-7	~111
C-3	~110
-CH ₂ - (Propyl at C2)	~29
-CH ₂ - (Ethyl at C3)	~18
-CH ₂ - (Propyl at C2)	~23
-CH ₃ (Ethyl at C3)	~15
-CH ₃ (Propyl at C2)	~14

Table 2: Predicted ¹³C NMR Data for **3-ethyl-2-propyl-1H-indole**.

Rationale and Interpretation

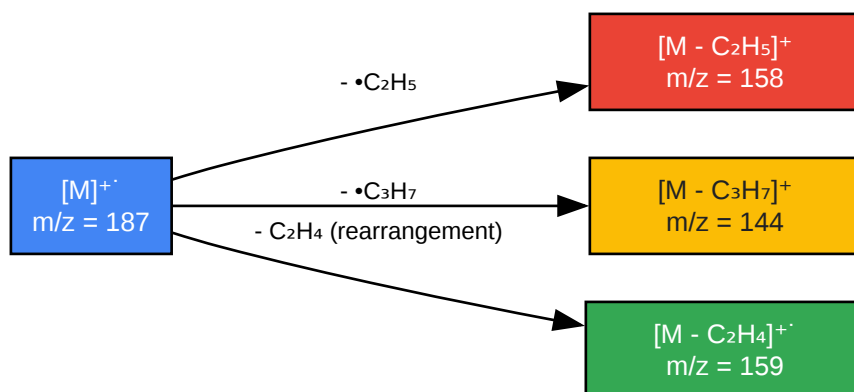
- Aromatic and Heterocyclic Carbons:** The carbons of the indole ring system will resonate in the downfield region (110-140 ppm). C-2, being adjacent to the nitrogen and part of the pyrrole ring, is expected to be significantly deshielded. The quaternary carbons C-3a and C-7a will also be in this region. The carbons of the benzene ring (C-4, C-5, C-6, C-7) will have chemical shifts typical for substituted benzenes.
- Alkyl Carbons:** The carbons of the ethyl and propyl side chains will appear in the upfield region of the spectrum. The chemical shifts are influenced by their proximity to the indole ring and the degree of substitution.

Predicted Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity. Electron Ionization (EI) is a common technique that would likely be employed.

Predicted Molecular Ion and Fragmentation Pattern

- Molecular Ion (M^+): The molecular formula of **3-ethyl-2-propyl-1H-indole** is $C_{13}H_{17}N$, giving a molecular weight of 187.28 g/mol. The molecular ion peak $[M]^+$ is expected at $m/z = 187$.
- Major Fragment Ions: The fragmentation of substituted indoles is often characterized by cleavage of the alkyl side chains.
 - Loss of an ethyl radical ($-\bullet CH_2CH_3$): A significant fragment would be observed at $m/z = 158$, corresponding to the loss of the ethyl group from the C3 position. This is a result of benzylic cleavage, which is a favorable fragmentation pathway.
 - Loss of a propyl radical ($-\bullet CH_2CH_2CH_3$): A fragment at $m/z = 144$ would result from the loss of the propyl group from the C2 position.
 - Loss of an ethene molecule ($CH_2=CH_2$) from the propyl group: A fragment at $m/z = 159$ could arise from a McLafferty-type rearrangement involving the propyl chain.
 - Indole nucleus fragments: Further fragmentation of the indole ring itself can lead to smaller, characteristic ions.



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Figure 2: Predicted Major Fragmentation Pathways for **3-ethyl-2-propyl-1H-indole** in EI-MS.

Predicted Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted Characteristic Absorption Bands

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
N-H Stretch	3400 - 3300	Medium, sharp
C-H Stretch (Aromatic)	3100 - 3000	Medium
C-H Stretch (Aliphatic)	2960 - 2850	Strong
C=C Stretch (Aromatic)	1600 - 1450	Medium to Strong
C-N Stretch	1350 - 1250	Medium
C-H Bend (out-of-plane)	800 - 700	Strong

Table 3: Predicted IR Absorption Bands for **3-ethyl-2-propyl-1H-indole**.

Rationale and Interpretation

- **N-H Stretch:** A characteristic sharp peak in the region of 3400-3300 cm⁻¹ is expected for the N-H bond of the indole ring.
- **C-H Stretches:** The spectrum will show distinct C-H stretching vibrations for the aromatic protons (above 3000 cm⁻¹) and the aliphatic protons of the ethyl and propyl groups (below 3000 cm⁻¹).
- **Aromatic C=C Stretches:** A series of absorptions in the 1600-1450 cm⁻¹ region are characteristic of the carbon-carbon double bond stretching within the aromatic ring.
- **C-N Stretch:** The stretching vibration of the carbon-nitrogen bond in the indole ring will appear in the fingerprint region.

- C-H Bending: Strong out-of-plane C-H bending vibrations in the 800-700 cm^{-1} region can provide information about the substitution pattern of the benzene ring.

Experimental Protocols

While the data presented here is predictive, the following are standard experimental protocols for acquiring the spectroscopic data for a novel compound like **3-ethyl-2-propyl-1H-indole**.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the purified compound in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube.
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution.
- ^1H NMR Acquisition: Acquire a standard one-dimensional ^1H NMR spectrum. Typical parameters include a 90° pulse, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans and a longer relaxation delay may be necessary due to the lower natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.
- Data Processing: Process the raw data (Free Induction Decay) using appropriate software by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts should be referenced to the residual solvent peak or an internal standard (e.g., TMS).

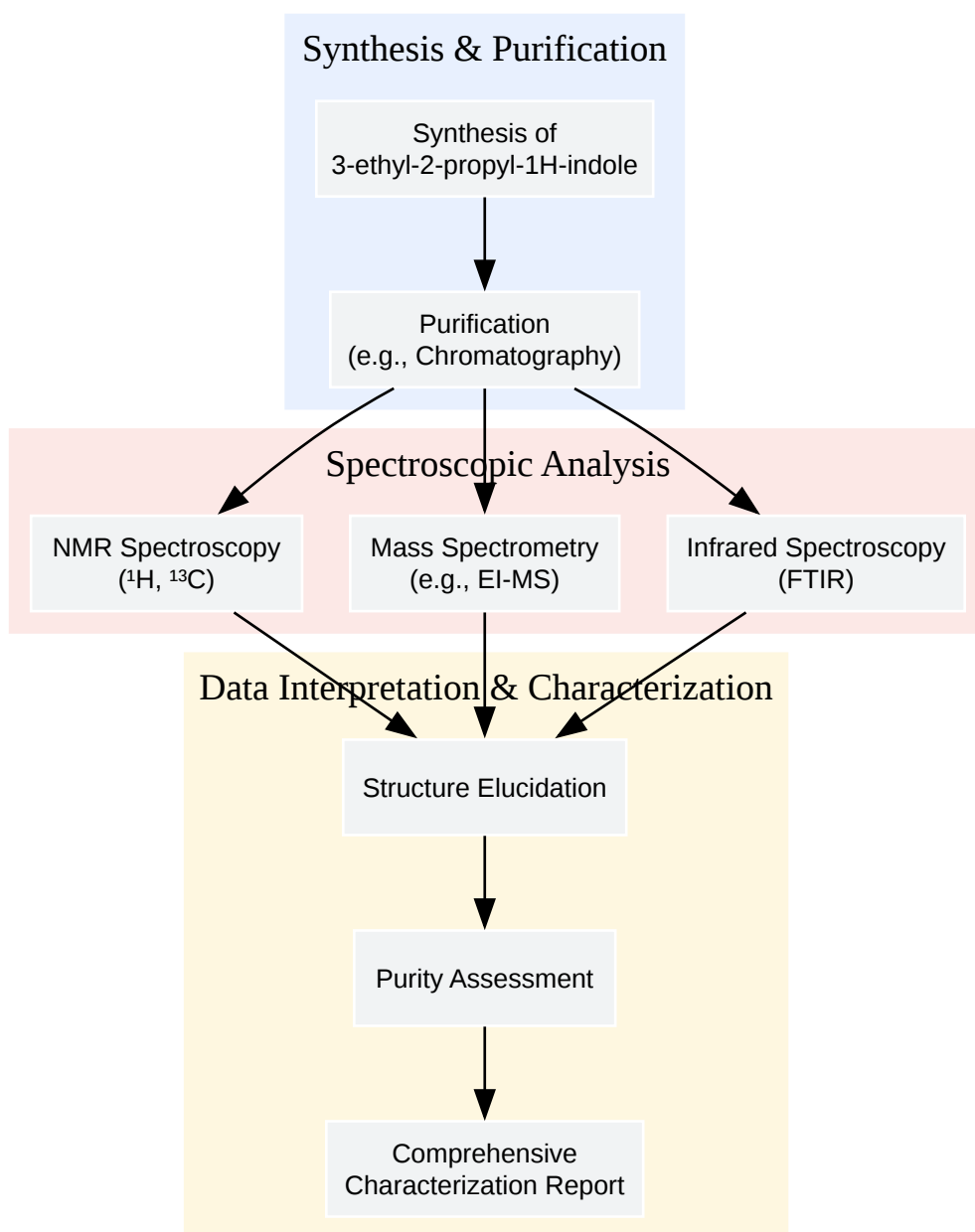
Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer. For a volatile compound, direct insertion or gas chromatography (GC-MS) can be used. For less volatile compounds, techniques like electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) coupled with liquid chromatography (LC-MS) are suitable.
- Ionization: Use an appropriate ionization method. Electron Ionization (EI) is common for generating fragment-rich spectra for structural elucidation.

- **Mass Analysis:** Scan a suitable mass-to-charge (m/z) range to detect the molecular ion and major fragment ions.
- **Data Analysis:** Analyze the resulting mass spectrum to identify the molecular ion peak and interpret the fragmentation pattern to confirm the structure.

Infrared Spectroscopy

- **Sample Preparation:** Prepare the sample using an appropriate method. For a solid, this could be a KBr pellet or a Nujol mull. For a liquid or a solution, a thin film between salt plates (e.g., NaCl or KBr) can be used. Attenuated Total Reflectance (ATR) is a modern, convenient alternative that requires minimal sample preparation.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum over the mid-infrared range (typically $4000\text{--}400\text{ cm}^{-1}$).
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups in the molecule.



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Figure 3: General Experimental Workflow for the Spectroscopic Characterization of a Novel Compound.

Conclusion

This technical guide provides a detailed predictive analysis of the spectroscopic data for **3-ethyl-2-propyl-1H-indole**. While awaiting experimental verification, these predictions offer a

valuable framework for researchers working with this compound. The provided rationale and interpretation of the expected ^1H NMR, ^{13}C NMR, Mass Spectrometry, and Infrared spectra, along with standard experimental protocols, serve as a comprehensive resource for the structural elucidation and characterization of this and other related indole derivatives. As with any predictive data, experimental confirmation is the ultimate standard for structural verification.

References

- At the time of writing, no direct experimental spectroscopic data for **3-ethyl-2-propyl-1H-indole** has been published in the peer-reviewed literature. The predictions herein are based on established principles of organic spectroscopy and comparative analysis of data for structurally related indole compounds.
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 - Online spectral prediction tools such as those available at [can](#) provide useful estimations.
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